

3-Iodopropanal: A Comprehensive Technical Guide to Hazards and Safety

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Compound of Interest

Compound Name: 3-Iodopropanal

Cat. No.: B2808199

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Iodopropanal is a bifunctional organic compound with significant applications in organic synthesis.^[1] Its dual reactivity, stemming from the aldehyde group and the carbon-iodine bond, makes it a valuable intermediate for constructing complex molecular architectures.^[1] However, its utility is accompanied by a range of potential hazards that necessitate stringent safety protocols. This guide provides an in-depth overview of the known and suspected hazards associated with **3-Iodopropanal**, detailed safety precautions, and recommended experimental protocols for its safe handling in a laboratory setting. All quantitative data is summarized in structured tables, and logical relationships between hazards and safety measures are visualized using a Graphviz diagram.

Introduction

Halogenated aldehydes, such as **3-Iodopropanal**, are a class of reactive organic compounds widely utilized in synthetic chemistry. The presence of both an aldehyde and a halogen atom on a three-carbon chain allows for a variety of chemical transformations, including nucleophilic additions, condensations, and substitutions.^[1] While its synthetic potential is significant, the inherent reactivity of **3-Iodopropanal** also presents considerable health and safety risks. This document aims to provide researchers and professionals in drug development with a comprehensive understanding of these risks and the necessary precautions to mitigate them.

Hazard Identification and Classification

3-Iodopropanal is classified as a hazardous substance with multiple risk factors. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for understanding these hazards.

GHS Hazard Statements

The following table summarizes the GHS hazard statements for **3-Iodopropanal**, providing a clear overview of its primary dangers.

| Hazard Code | Hazard Statement | Description |
|-------------|---|---|
| H226 | Flammable liquid and vapor | The substance can ignite and burn when exposed to a source of ignition. |
| H315 | Causes skin irritation | Direct contact with the skin can lead to inflammation and irritation. |
| H319 | Causes serious eye irritation | Direct contact with the eyes can result in significant and potentially damaging irritation. |
| H332 | Harmful if inhaled | Inhalation of vapors or aerosols can cause adverse health effects. |
| H335 | May cause respiratory irritation | Inhalation can lead to irritation of the respiratory tract. |
| H341 | Suspected of causing genetic defects | There is some evidence to suggest that this substance may cause mutations in the genetic material of cells. |
| H351 | Suspected of causing cancer | There is some evidence to suggest that this substance may cause cancer. |
| H411 | Toxic to aquatic life with long lasting effects | Release into the environment can cause long-term harm to aquatic organisms. |

Toxicological Profile

While specific quantitative toxicological data such as LD50 and LC50 values for **3-Iodopropanal** are not readily available in the public domain, the GHS classification of "Harmful if inhaled" (Category 4) indicates a significant risk from inhalation exposure.

Symptoms of exposure may include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting. Due to its classification as a suspected mutagen and carcinogen, chronic exposure should be strictly avoided.

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Iodopropanal** is crucial for its safe handling and storage.

| Property | Value | Source |
|-------------------|----------------------------------|---------------|
| Molecular Formula | C ₃ H ₅ IO | PubChem |
| Molecular Weight | 183.98 g/mol | PubChem |
| Melting Point | -101 °C | Sigma-Aldrich |
| Boiling Point | 101-102 °C | Sigma-Aldrich |
| Density | 1.743 g/cm ³ at 25 °C | Sigma-Aldrich |

Experimental Protocols and Safety Precautions

Given the hazardous nature of **3-Iodopropanal**, a multi-layered approach to safety is essential. This includes engineering controls, personal protective equipment (PPE), and specific handling procedures.

Engineering Controls

- **Fume Hood:** All work with **3-Iodopropanal** must be conducted in a properly functioning chemical fume hood to minimize the inhalation of vapors.
- **Ventilation:** Ensure adequate general laboratory ventilation to prevent the accumulation of flammable or toxic vapors.
- **Eyewash Stations and Safety Showers:** These must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Iodopropanal**:

| PPE Type | Specification | Rationale |
|------------------------|---|---|
| Eye Protection | Chemical splash goggles and a face shield. | To protect against splashes that can cause serious eye irritation. |
| Hand Protection | Nitrile or butyl rubber gloves. | To prevent skin contact and irritation. Latex gloves are not recommended as they may not provide adequate protection against aldehydes. |
| Body Protection | A flame-retardant lab coat, fully buttoned, with long sleeves. | To protect the skin from splashes and in case of a fire. |
| Footwear | Closed-toe shoes. | To protect the feet from spills. |
| Respiratory Protection | An air-purifying respirator with an organic vapor cartridge may be necessary for certain operations or in case of a spill. All respirator use must comply with institutional and national guidelines. | To prevent inhalation of harmful vapors, especially if engineering controls are insufficient. |

Handling and Storage Procedures

- Ignition Sources: Keep **3-Iodopropanal** away from heat, sparks, open flames, and other sources of ignition.[2] Use non-sparking tools and explosion-proof equipment.
- Inert Atmosphere: For storage, consider an inert atmosphere (e.g., nitrogen or argon) to prevent autoxidation, as is recommended for other reactive aldehydes.
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.

- Quantities: Use the smallest possible quantity of the substance for the experiment.
- Waste Disposal: Dispose of waste containing **3-Iodopropanal** in a designated, labeled hazardous waste container according to institutional and local regulations.

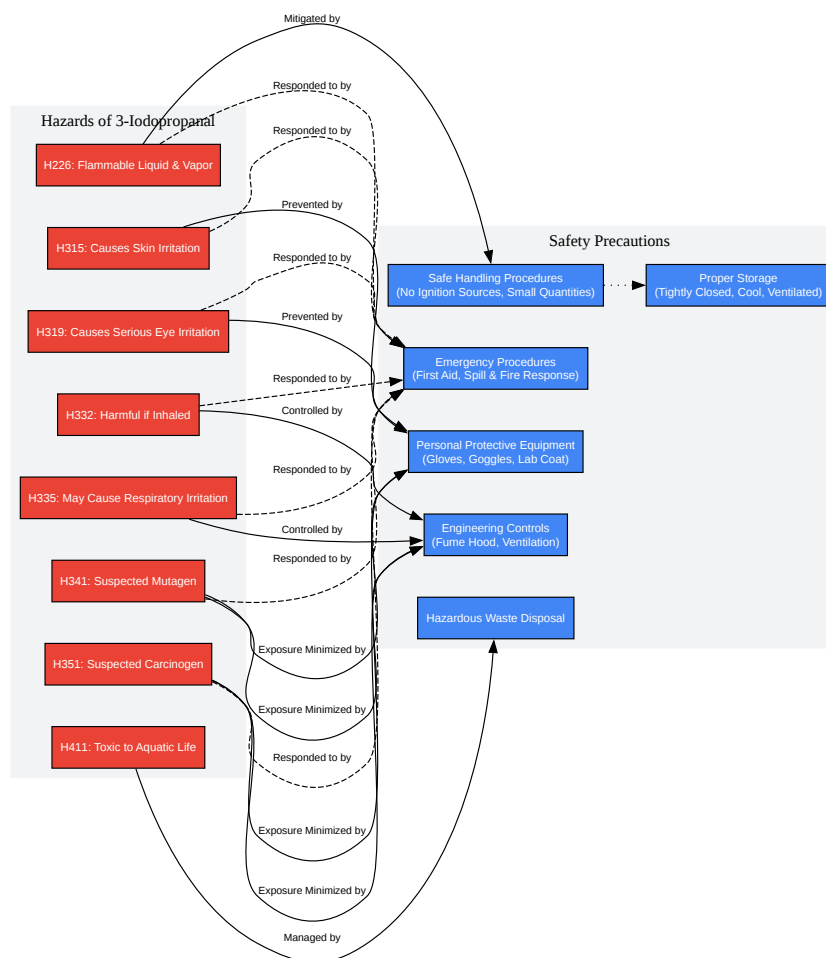
Emergency Procedures

In the event of an emergency, prompt and correct action is critical.

| Emergency Situation | First Aid / Response Protocol |
|---------------------|---|
| Inhalation | Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention. |
| Spill | Evacuate the area and eliminate all ignition sources. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material in a sealed container for hazardous waste disposal. |
| Fire | Use a dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam extinguisher. Do not use a direct water jet, as it may spread the fire. Vapors are heavier than air and may travel to a source of ignition and flash back. |

Hazard-Precaution Relationship Diagram

The following diagram illustrates the logical connections between the hazards of **3-Iodopropanal** and the necessary safety precautions.



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Caption: Hazard-Precaution Flow for **3-Iodopropanal**

Conclusion

3-Iodopropanal is a valuable reagent in chemical synthesis, but its hazardous properties demand a high level of respect and caution. By understanding its flammability, irritant nature, and potential for long-term health effects, and by rigorously implementing the engineering controls, personal protective equipment, and safe handling procedures outlined in this guide, researchers can minimize the risks associated with its use. A proactive approach to safety is paramount when working with such reactive and hazardous compounds.

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References

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